

# activation energy comparison cis-trans pinane isomer rearrangement

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## Compound Focus: (1R)-(+)-cis-Pinane

CAS No.: 4795-86-2

Cat. No.: S1911425

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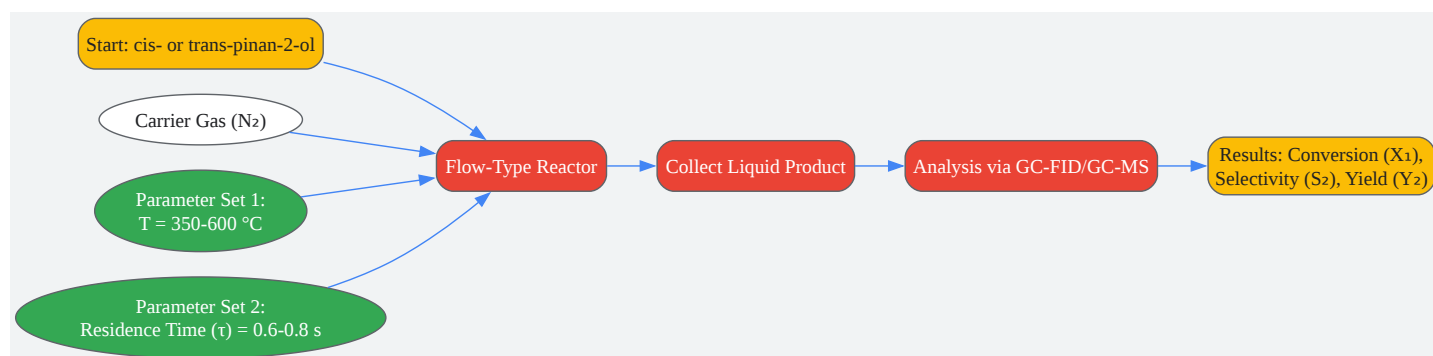
## Comparative Isomer Data at a Glance

The table below summarizes the key experimental findings from thermal isomerization studies in a flow-type reactor at a residence time of 0.6-0.8 seconds [1] [2].

Parameter	cis-pinane-2-ol	trans-pinane-2-ol	Notes
Onset Conversion Temperature	~400 °C [2]	~450 °C [2]	Indicates higher reactivity of the cis-isomer.
Temperature of Full Conversion	550 °C [2]	550 °C [2]	
Max. Linalool Selectivity (S <sub>2</sub> )	~65% (at 475°C) [2]	~73% (at 500°C) [2]	Selectivity decreases after peak temperature.
Max. Linalool Yield (Y <sub>2</sub> )	~58% (at 475°C) [2]	~67% (at 500°C) [2]	
Onset of Consecutive Reactions	~400 °C [2]	~475 °C [2]	Formation of pinols from linalool.

## Experimental Workflow for Thermal Isomerization

For a visual overview of the process used to generate the data in the table, please refer to the following experimental workflow diagram:



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**Detailed Methodology:** The comparative data was obtained using the following key experimental protocols [1] [2]:

- **Reaction Setup:** Experiments were performed in a **flow-type apparatus** under oxygen-free conditions.
- **Temperature & Residence Time:** The reactor temperature was varied between **350–600 °C**, with a short residence time (τ) of **0.6–0.8 seconds** to minimize secondary reactions.
- **Isomer Source:** Commercially available *cis*-pinane-2-ol (85-90% purity) and synthesized *trans*-pinane-2-ol (81-89% purity) were used.
- **Product Analysis:** The liquid product mixture was dissolved in ethyl acetate and analyzed by **Gas Chromatography with a Flame Ionization Detector (GC-FID)**. Product identities were confirmed by **GC-MS**.
- **Data Calculation:** Conversion (X<sub>1</sub>), selectivity (S<sub>i</sub>), and yield (Y<sub>i</sub>) were calculated based on chromatographic data.

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## References

1. Thermal Behavior of Pinan-2-ol and Linalool - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Thermal Behavior of Pinan-2-ol and Linalool [[mdpi.com](https://www.mdpi.com/)]

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**Address:** Ontario, CA 91761, United States

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